

# In-Depth Technical Guide: (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane

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## Compound of Interest

Compound Name: (2s)-2-[(2-Methoxyphenoxy)methyl]oxirane

Cat. No.: B1355549

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CAS Number: 61248-99-5

## Abstract

This technical guide provides a comprehensive overview of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane**, a chiral epoxide of significant interest in pharmaceutical synthesis. The document details its chemical and physical properties, provides an in-depth look at its synthesis, and explores its primary application as a key chiral building block in the development of therapeutic agents, most notably the anti-anginal drug Ranolazine. Experimental protocols, safety and handling procedures, and a summary of its known (though limited) biological context are presented. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Introduction

**(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane**, also known by its common synonym (S)-Guaiacol glycidyl ether, is a valuable chiral intermediate in the synthesis of complex organic molecules. Its structure, featuring a reactive oxirane ring and a methoxyphenoxy moiety, makes it a versatile precursor for introducing specific stereochemistry and functional groups into a target molecule. The primary and most well-documented application of this compound is as a key starting material in the industrial synthesis of Ranolazine, an anti-anginal medication.<sup>[1][2]</sup> The stereochemistry of the oxirane is crucial for the pharmacological activity of the final drug product.

## Chemical and Physical Properties

**(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** is a white to off-white solid or a colorless to pale yellow liquid at room temperature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane**

Property	Value	Reference(s)
CAS Number	61248-99-5	[3]
IUPAC Name	(2S)-2-[(2-methoxyphenoxy)methyl]oxirane	[3]
Synonyms	(S)-Guaiacol glycidyl ether, (S)-2-(2,3-Epoxypropoxy)anisole, (S)-(+)-2-(2,3-Epoxypropoxy)anisole	[3]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[4][5]
Molecular Weight	180.20 g/mol	[4][5]
Appearance	White to off-white solid; Colorless to pale yellow liquid	[1]
Melting Point	36-37 °C	[6]
Boiling Point	152-158 °C	[6]
Storage Temperature	-20°C	[4][5]

## Synthesis

The synthesis of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** is a critical process, with a focus on achieving high enantiomeric purity. The most common synthetic routes involve the reaction of 2-methoxyphenol (guaiacol) with an epichlorohydrin equivalent, followed by asymmetric resolution or the use of a chiral catalyst to introduce the desired stereochemistry.

## General Synthesis of Racemic 2-[(2-Methoxyphenoxy)methyl]oxirane

The racemic mixture is typically synthesized by the reaction of 2-methoxyphenol with epichlorohydrin in the presence of a base, such as sodium hydroxide.

### Experimental Protocol: Synthesis of Racemic 2-[(2-Methoxyphenoxy)methyl]oxirane

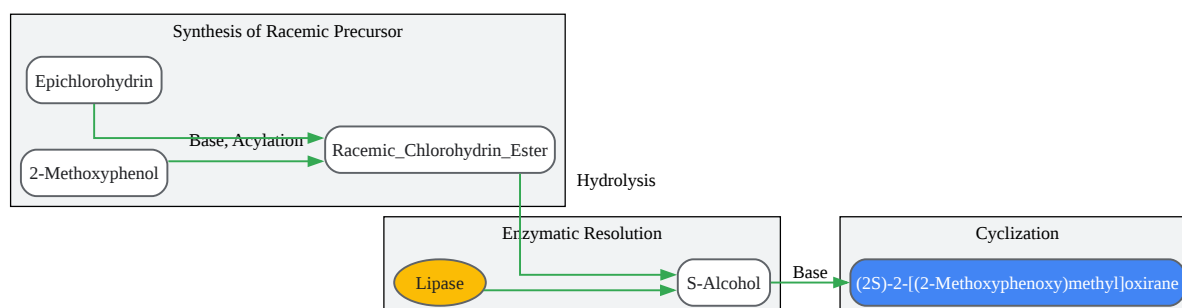
- Materials: 2-methoxyphenol, epichlorohydrin, sodium hydroxide, water, and an appropriate organic solvent (e.g., toluene).
- Procedure:
  - Dissolve 2-methoxyphenol in an aqueous solution of sodium hydroxide.
  - Add epichlorohydrin to the solution. The reaction is often carried out under phase-transfer catalysis to improve efficiency.
  - Stir the mixture at a controlled temperature (e.g., 50-60°C) for several hours until the reaction is complete, as monitored by techniques like thin-layer chromatography (TLC).
  - After completion, extract the product into an organic solvent.
  - Wash the organic layer with water and brine, then dry it over an anhydrous drying agent (e.g., sodium sulfate).
  - Remove the solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by vacuum distillation or column chromatography to yield racemic 2-[(2-methoxyphenoxy)methyl]oxirane.

## Enantioselective Synthesis of (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane

Achieving the (S)-enantiomer with high enantiomeric excess is crucial for its use in pharmaceutical synthesis. This is typically accomplished through two main strategies:

- **Kinetic Resolution:** This method involves the resolution of the racemic mixture, often through enzymatic hydrolysis of a related ester derivative. For instance, a racemic ester of a chlorohydrin precursor can be selectively hydrolyzed by a lipase, yielding the enantiopure alcohol which can then be converted to the desired (S)-oxirane.
- **Asymmetric Epoxidation:** Chiral catalysts can be employed to directly synthesize the (S)-epoxide from an achiral precursor.

A logical workflow for a common enantioselective synthesis approach is depicted in the following diagram:



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Caption: Enantioselective synthesis workflow.

## Spectroscopic Data

While detailed, assigned NMR spectra for the pure (2S)-enantiomer are not readily available in the public domain, some spectroscopic data for the racemic compound has been reported.

Table 2: Spectroscopic Data for 2-[(2-Methoxyphenoxy)methyl]oxirane

Technique	Data
IR (KBr, cm <sup>-1</sup> )	2935 (C-H, aliphatic), 1594 and 1509 (C=C, aromatic), 1258 and 1231 (C-O-C, aralkyl ether), 1125 and 1025 (C-O-C, epoxide)
MS (m/z)	181 (M+ + H)

Note: The provided data is for the racemic mixture and serves as a general reference.

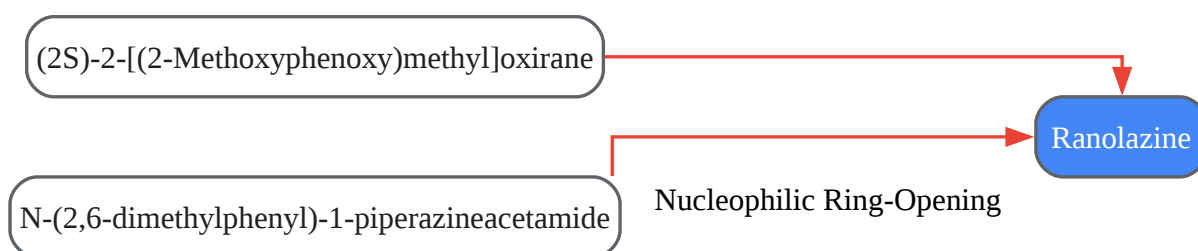
## Applications in Drug Development

The primary application of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** is as a chiral building block in the synthesis of pharmaceuticals.

## Synthesis of Ranolazine

Ranolazine is an anti-anginal drug, and **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** is a key intermediate in its synthesis. The synthesis involves the nucleophilic ring-opening of the epoxide by a piperazine derivative. The stereochemistry of the oxirane directly translates to the stereocenter in the final Ranolazine molecule, which is essential for its therapeutic activity.

The general synthetic step involving the oxirane is illustrated below:



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Caption: Role in Ranolazine synthesis.

## Biological Context and Signaling Pathways

The biological activity of **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** itself has not been extensively studied, as its primary role is that of a synthetic intermediate. However, compounds containing epoxide and ether-linked functionalities can have biological activities.

There is some suggestion in the broader literature that ether-linked diglycerides can modulate the activity of Protein Kinase C (PKC), a family of enzymes involved in various cellular signaling pathways. It is hypothesized that such compounds might interact with the C1 domain of PKC, which is the binding site for diacylglycerol (DAG). However, there is currently no direct evidence to suggest that **(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** specifically interacts with and modulates PKC signaling. Further research would be required to establish any such relationship.

## Safety and Handling

**(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.
- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place, away from sources of ignition. The recommended storage temperature is -20°C.[\[4\]](#)[\[5\]](#)

## Conclusion

**(2S)-2-[(2-Methoxyphenoxy)methyl]oxirane** is a fundamentally important chiral building block in modern pharmaceutical synthesis. Its primary utility lies in its role as a key intermediate in the manufacture of Ranolazine, where the stereochemistry of the oxirane is paramount. While its own biological activities are not well-characterized, its value in enabling the synthesis of life-saving medications is undisputed. This guide has summarized the key technical aspects of this compound to aid researchers and developers in their work. Further research into its potential biological activities could open new avenues for its application.

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- To cite this document: BenchChem. [In-Depth Technical Guide: (2S)-2-[(2-Methoxyphenoxy)methyl]oxirane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355549#2s-2-2-methoxyphenoxy-methyl-oxirane-cas-number-61248-99-5]

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